

# An In-depth Technical Guide to 3-Methoxy-2-(tributylstannyl)pyridine

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## Compound of Interest

**Compound Name:** 3-Methoxy-2-(tributylstannyl)pyridine

**CAS No.:** 1094072-15-7

**Cat. No.:** B1386665

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## Introduction

In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science research, the strategic formation of carbon-carbon bonds is a cornerstone of molecular construction. Among the powerful tools available to chemists, the Stille cross-coupling reaction stands out for its versatility and functional group tolerance. Central to this reaction is the organostannane reagent, a class of compounds that has enabled the synthesis of countless complex molecules. This guide provides an in-depth technical overview of a specific and highly valuable organostannane: **3-Methoxy-2-(tributylstannyl)pyridine**.

This document will delve into the fundamental properties, synthesis, and applications of this reagent, with a particular focus on the mechanistic underpinnings of its reactivity. The aim is to provide researchers, scientists, and drug development professionals with a comprehensive and actionable resource for the effective utilization of **3-Methoxy-2-(tributylstannyl)pyridine** in their synthetic endeavors.

## Physicochemical Properties and Characterization

A thorough understanding of a reagent's physical and chemical properties is paramount for its successful application in synthesis. This section outlines the key characteristics of **3-Methoxy-2-(tributylstannyl)pyridine**.

Property	Value	Source(s)
Molecular Weight	398.17 g/mol	[1]
Chemical Formula	C <sub>18</sub> H <sub>33</sub> NOSn	[1]
CAS Number	1094072-15-7	[1]
Physical Form	Solid or Liquid	[1]
Purity	Typically >95%	
Storage Temperature	4°C	

Note on Physical Form: There are conflicting reports in commercial listings regarding the physical state of **3-Methoxy-2-(tributylstannyl)pyridine**, with some sources describing it as a solid and others as a liquid.[1] This discrepancy may be due to the presence of impurities or residual solvent, or it may exist as a low-melting solid. It is crucial for users to visually inspect the material upon receipt and handle it accordingly.

#### Spectroscopic Characterization:

While a comprehensive, publicly available dataset of spectroscopic information for **3-Methoxy-2-(tributylstannyl)pyridine** is not readily available, the expected spectral features can be inferred from its structure and data for analogous compounds.

- <sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the tributyl groups, typically multiplets in the range of 0.8-1.6 ppm. The protons on the pyridine ring would appear in the aromatic region (typically 7.0-8.5 ppm), with their chemical shifts and coupling constants influenced by the methoxy and tributylstannyl substituents. The methoxy group would present as a singlet around 3.8-4.0 ppm.
- <sup>13</sup>C NMR:** The carbon NMR would display signals for the butyl chains (typically 10-30 ppm) and the pyridine ring (typically 120-160 ppm), as well as a signal for the methoxy carbon

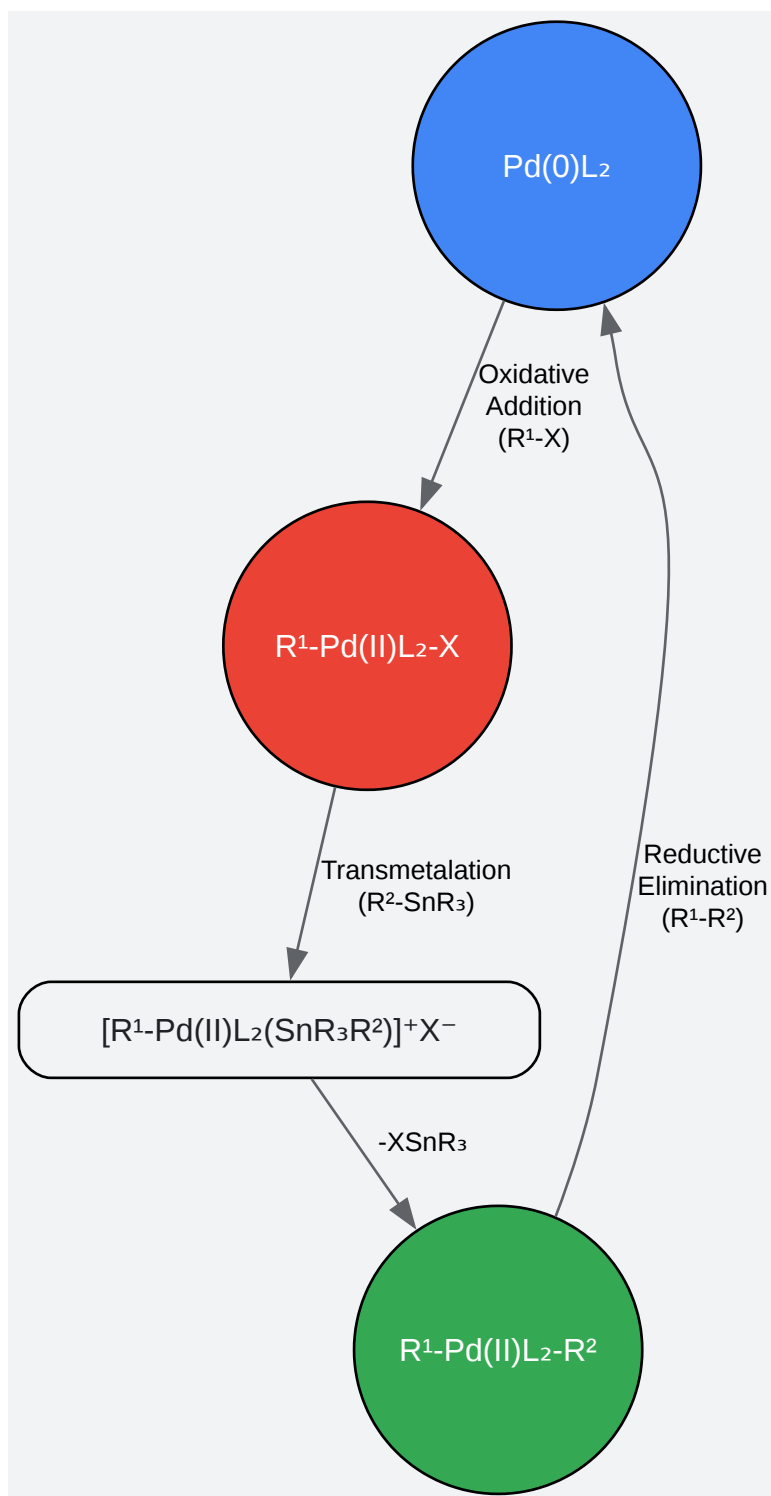
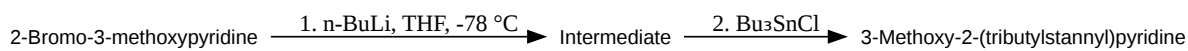
around 55-60 ppm. The carbon attached to the tin atom would exhibit coupling to the tin isotopes.

- IR Spectroscopy: The infrared spectrum would be characterized by C-H stretching vibrations of the alkyl and aromatic groups (around 2800-3100  $\text{cm}^{-1}$ ), C=C and C=N stretching of the pyridine ring (around 1400-1600  $\text{cm}^{-1}$ ), and C-O stretching of the methoxy group (around 1000-1300  $\text{cm}^{-1}$ ).

## Synthesis of 3-Methoxy-2-(tributylstannyl)pyridine

The synthesis of 2-(tributylstannyl)pyridines is most commonly achieved through a halogen-metal exchange reaction followed by quenching with an electrophilic tin species. While a specific, peer-reviewed synthesis of **3-Methoxy-2-(tributylstannyl)pyridine** is not readily found in the literature, a reliable protocol can be constructed based on well-established procedures for analogous compounds.<sup>[2][3]</sup>

Reaction Scheme:



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## Sources

- 1. 3-Methoxy-2-(tributylstannyl)pyridine AldrichCPR 1094072-15-7 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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